

# CAS number and molecular weight of 4-(2-Methylsulfonylphenyl)aniline

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## Compound of Interest

Compound Name: 4-(2-Methylsulfonylphenyl)aniline

Cat. No.: B8576839

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## Technical Dossier: 4-(2-Methylsulfonylphenyl)aniline

For: Researchers, Scientists, and Drug Development Professionals

### Introduction

This document provides a concise technical overview of the chemical compound **4-(2-Methylsulfonylphenyl)aniline**. The information presented herein is intended to support research and development activities by providing key chemical identifiers.

### Chemical Identity

The fundamental chemical properties of **4-(2-Methylsulfonylphenyl)aniline** are summarized in the table below. These identifiers are crucial for accurate documentation, procurement, and experimental design.

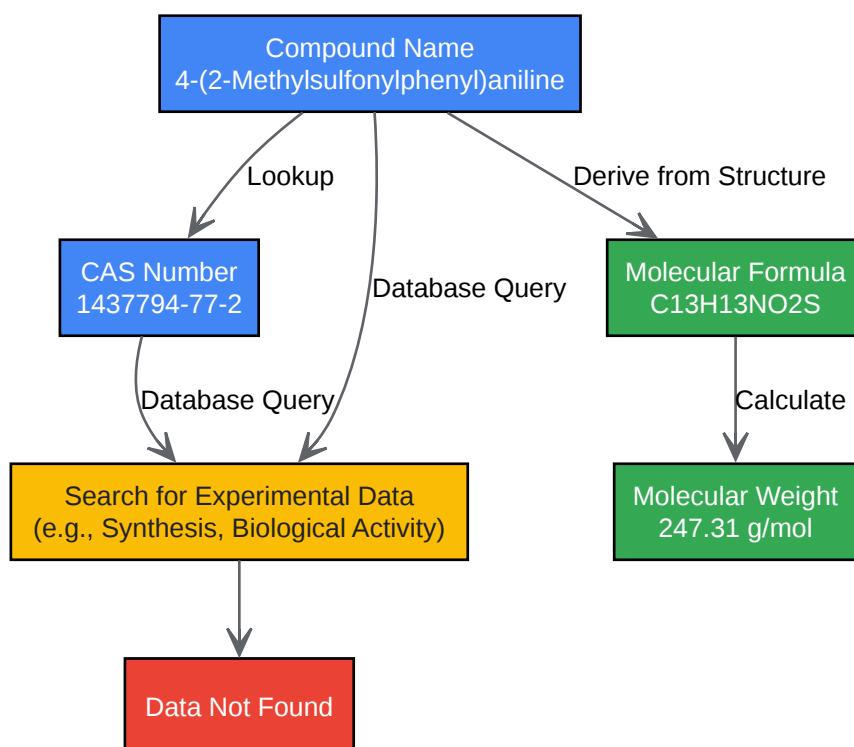
| Identifier        | Value   |
|-------------------|---|
| Chemical Name     | 4-(2-Methylsulfonylphenyl)aniline                 |
| Synonym           | 4-(2-(Methylsulfonyl)phenyl)benzenamine           |
| CAS Number        | 1437794-77-2                                      |
| Molecular Formula | C <sub>13</sub> H <sub>13</sub> NO <sub>2</sub> S |
| Molecular Weight  | 247.31 g/mol                                      |

## Data Unavailability

Despite a comprehensive search of scientific databases and chemical supplier catalogs, detailed experimental protocols, biological activity data, and established signaling pathways for **4-(2-Methylsulfonylphenyl)aniline** could not be located. The available information is limited to its basic chemical identifiers. This suggests that the compound is not extensively studied or that research pertaining to it is not publicly available at this time.

## Logical Relationship of Compound Identification

The process of identifying a chemical compound for research purposes follows a logical workflow. The primary identifiers are the name, CAS number, and molecular structure. From the molecular structure, the molecular formula and subsequently the molecular weight can be determined. These identifiers are essential for searching literature and databases for further information.



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Caption: Workflow for Compound Data Retrieval.

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